

2-Bromo-7-methylnaphthalene stability and storage conditions

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Compound of Interest

Compound Name: 2-Bromo-7-methylnaphthalene

Cat. No.: B181319

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An In-depth Technical Guide to the Stability and Storage of **2-Bromo-7-methylnaphthalene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Bromo-7-methylnaphthalene**. The information is compiled from safety data sheets, general chemical principles for aryl halides, and standardized stability testing protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-7-methylnaphthalene** is presented below. These properties are fundamental to understanding its stability and handling requirements.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ Br	N/A
Molecular Weight	221.10 g/mol	N/A
Melting Point	34 - 38 °C	[1][2]
Boiling Point	241 - 242 °C	[1][2]
Appearance	Solid	[2]
Solubility	Insoluble in water	[2][3]

Stability Profile

While specific, quantitative stability studies on **2-Bromo-7-methylnaphthalene** are not extensively available in peer-reviewed literature, a stability profile can be inferred from its chemical structure as an aromatic bromine compound and from data on related naphthalene derivatives.

- **Thermal Stability:** This compound is stable at room temperature. However, it is advised to avoid intense heating as it may form explosive mixtures with air.^[1] Decomposition upon heating may produce acrid smoke and irritating fumes.
- **Photostability:** Naphthalene derivatives are generally characterized by good photostability.^[4] To mitigate the risk of photodegradation, it is best practice to store the compound in light-resistant containers.
- **Hydrolytic Stability:** Aryl bromides, such as **2-Bromo-7-methylnaphthalene**, are generally resistant to hydrolysis under neutral pH conditions. This is due to the strength of the C-Br bond, where the bromine is attached to a sp^2 -hybridized carbon of the aromatic ring.
- **Oxidative Stability:** Avoid contact with strong oxidizing agents, as they may react with the naphthalene ring system or the methyl group.^[5]

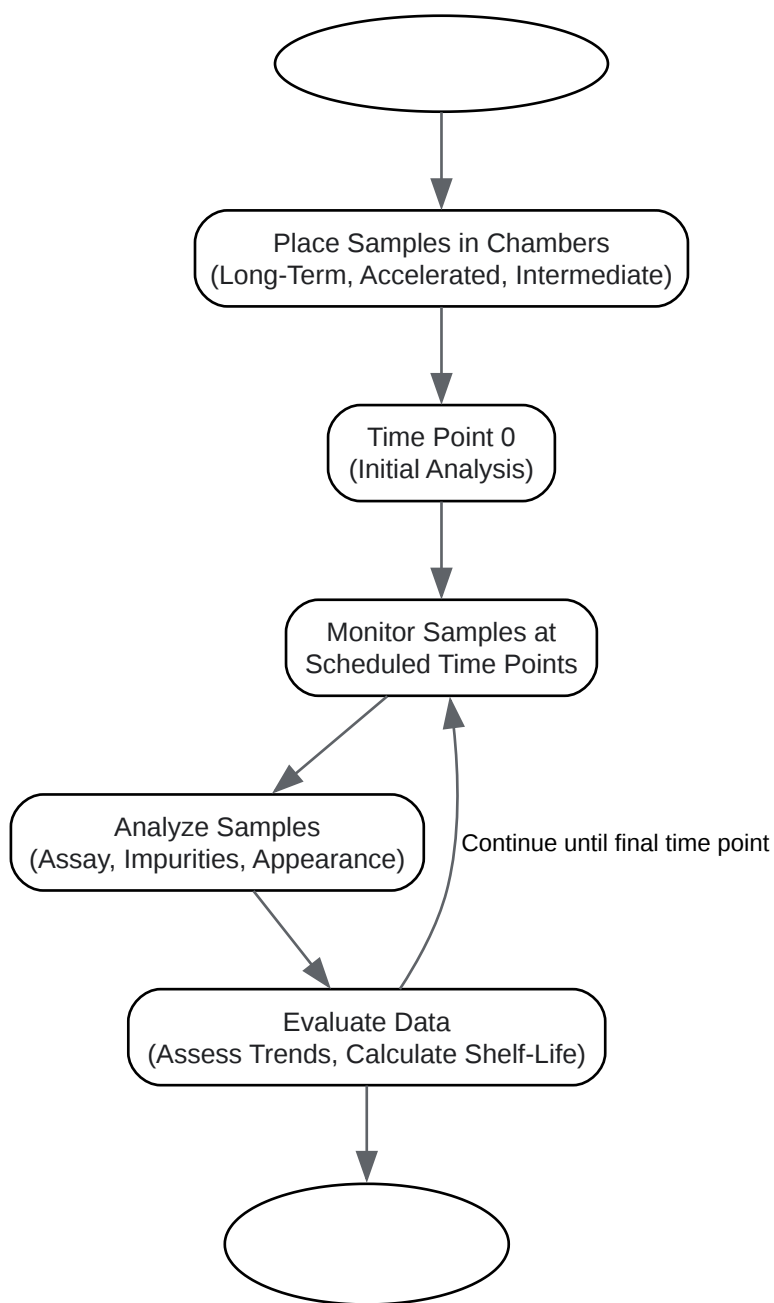
Recommended Storage Conditions

To ensure the long-term integrity and purity of **2-Bromo-7-methylnaphthalene**, the following storage conditions are recommended based on supplier safety data sheets.

Parameter	Recommendation	Rationale
Temperature	Room Temperature	Avoids thermal degradation and potential melting, as the melting point is near typical elevated ambient temperatures.
Atmosphere	Sealed in a dry environment	Prevents potential hydrolysis, although the risk is low, and minimizes contact with atmospheric moisture.
Light Exposure	Store in a dark place or in an opaque container	Protects against potential photodegradation.
Container	Tightly closed container	Prevents contamination and exposure to air and moisture. [2]
Ventilation	Store in a well-ventilated area	General safety precaution for chemical storage. [2]

The logical relationship between storage conditions and the stability of **2-Bromo-7-methylnaphthalene** is illustrated in the diagram below.

Storage Conditions	Chemical Stability
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